

An In-Depth Technical Guide to Pyrromethene 546 (BODIPY 493/503)

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Compound of Interest

Compound Name: Pyrromethene 546

Cat. No.: B183774

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and applications of **Pyrromethene 546**, a highly versatile fluorescent dye. Known for its exceptional photophysical characteristics, this compound is a valuable tool in a wide range of research and development applications, particularly in cellular imaging and laser technologies.

Core Molecular Properties

Pyrromethene 546, also widely known by its synonym BODIPY 493/503, is a synthetic organic compound belonging to the boron-dipyrromethene (BODIPY) class of fluorophores.^[1] Its rigid, planar structure contributes to its characteristic sharp absorption and emission peaks and high fluorescence quantum yield.

Property	Value	Reference(s)
Molecular Weight	262.11 g/mol	[1][2]
Molecular Formula	C ₁₄ H ₁₇ BF ₂ N ₂	[1][2]
IUPAC Name	4,4-Difluoro-1,3,5,7,8-pentamethyl-4-bora-3a,4a-diaza-s-indacene	[2]
CAS Number	121207-31-6	[1][3]
Synonyms	PM546, BODIPY 493/503	[1][2]
Melting Point	259-261 °C	[3]
Appearance	Crystalline solid	
Solubility	Soluble in many organic solvents such as methanol, ethanol, p-dioxane, and DMF. [3] Insoluble in water.	[3]

Spectroscopic and Photophysical Properties

Pyrromethene 546 is distinguished by its strong absorption in the blue-green region of the visible spectrum and its intense green fluorescence. These properties are relatively insensitive to solvent polarity, a key advantage of the BODIPY class of dyes.

Parameter	Solvent	Value	Reference(s)
Absorption Maximum (λ_{abs})	Methanol	493 nm	[3]
Emission Maximum (λ_{em})	Methanol	519 nm	[3]
Molar Extinction Coefficient (ϵ)	Methanol	$7.9 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[3]
Fluorescence Quantum Yield (Φ_f)	Methanol	0.99	[3]
Absorption Maximum (λ_{abs})	p-Dioxane	492 nm	[3]
Absorption Maximum (λ_{abs})	Ethanol	492 nm	[3]

Experimental Protocols

Representative Synthesis of Pyrromethene 546

The synthesis of **Pyrromethene 546**, like other BODIPY dyes, generally involves a three-step, one-pot procedure: (1) acid-catalyzed condensation of a pyrrole derivative, (2) oxidation of the resulting dipyrromethane, and (3) complexation with boron trifluoride. While a specific protocol for the meso-methyl substituted **Pyrromethene 546** is not detailed in a single source, the following is a representative protocol based on established methods for analogous BODIPY dyes.

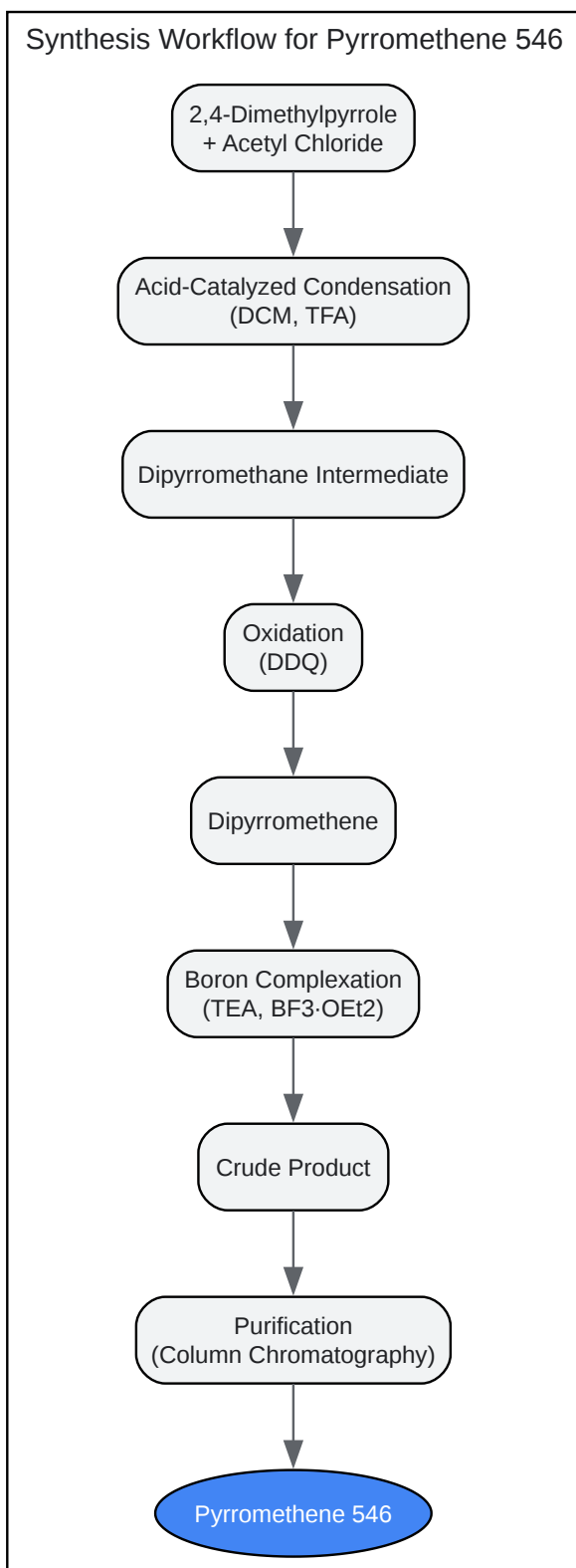
Materials:

- 2,4-Dimethylpyrrole
- Acetyl chloride
- Anhydrous Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)

- 2,3-Dichloro-5,6-dicyano-1,4-benzoquinone (DDQ) or p-Chloranil
- Triethylamine (TEA) or N,N-Diisopropylethylamine (DIEA)
- Boron trifluoride diethyl etherate ($\text{BF}_3 \cdot \text{OEt}_2$)
- Silica Gel for column chromatography

Procedure:

- **Condensation:** Dissolve 2,4-dimethylpyrrole (2 equivalents) in anhydrous DCM under an inert atmosphere (e.g., Nitrogen or Argon). Add acetyl chloride (1 equivalent) to the solution. Add a catalytic amount of TFA (a few drops) and stir the mixture at room temperature. Monitor the reaction by Thin Layer Chromatography (TLC) until the starting materials are consumed.
- **Oxidation:** To the reaction mixture, add a solution of DDQ (1 equivalent) in anhydrous DCM. Stir for 15-30 minutes. The color of the solution should darken, indicating the formation of the dipyrromethene.
- **Boron Complexation:** Cool the mixture in an ice bath. Carefully add TEA or DIEA (5-10 equivalents) to neutralize the acid and act as a base for the complexation. Slowly add $\text{BF}_3 \cdot \text{OEt}_2$ (5-10 equivalents) dropwise. The solution will typically undergo a significant color change to a bright fluorescent color.
- **Work-up and Purification:** Allow the reaction to warm to room temperature and stir for another 1-2 hours. Wash the reaction mixture with water and then with brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude product by silica gel column chromatography to yield **Pyrromethene 546** as a crystalline solid.



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*Representative synthesis workflow for **Pyrromethene 546**.*

Staining of Neutral Lipid Droplets in Live Cells

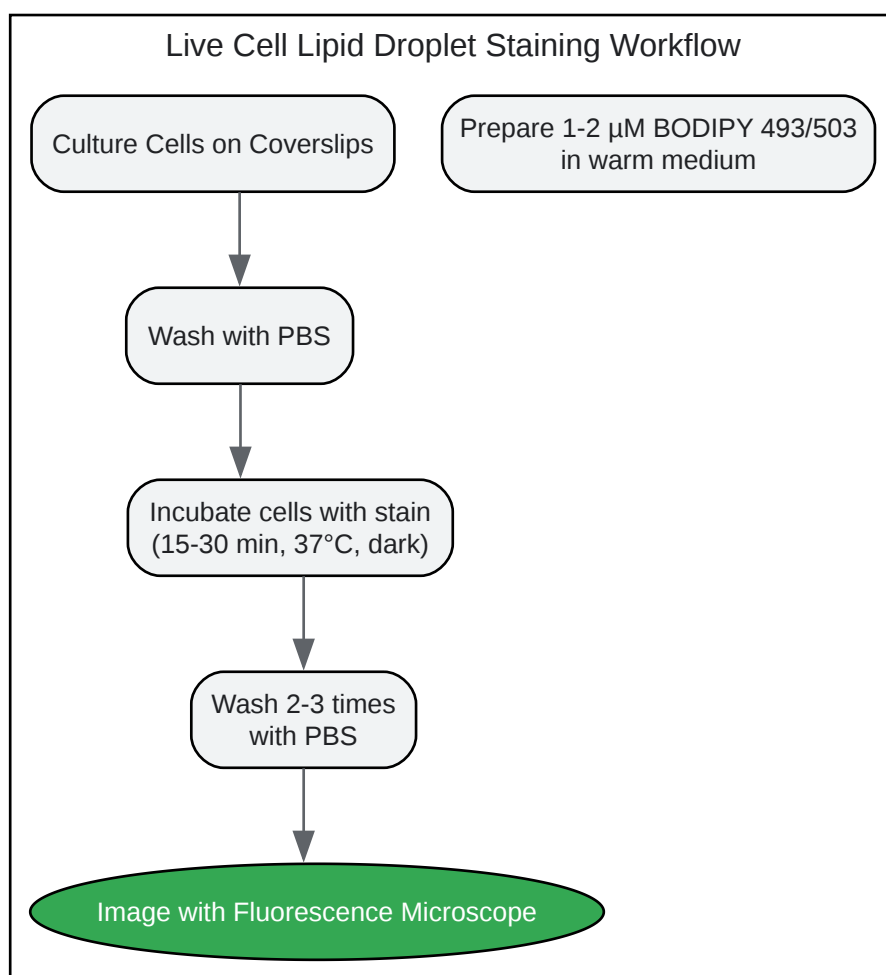
Pyrrromethene 546 (as BODIPY 493/503) is a lipophilic dye that is highly fluorescent in nonpolar environments, making it an excellent stain for neutral lipid droplets within live cells.

Materials:

- BODIPY 493/503 stock solution (e.g., 1 mg/mL in DMSO)
- Phosphate-buffered saline (PBS)
- Complete cell culture medium
- Cells cultured on coverslips or in imaging dishes

Procedure:

- **Prepare Staining Solution:** Prepare a working solution of BODIPY 493/503 at a final concentration of 1-2 μM in pre-warmed complete cell culture medium. For example, add 1-2 μL of a 1 mg/mL stock solution to 1 mL of medium. Vortex vigorously to ensure the hydrophobic dye is well-dispersed.
- **Cell Preparation:** Remove the culture medium from the cells. Wash the cells once with warm PBS.
- **Staining:** Add the BODIPY 493/503 working solution to the cells and incubate for 15-30 minutes at 37°C, protected from light.
- **Washing:** Remove the staining solution and wash the cells two to three times with warm PBS to remove excess dye.
- **Imaging:** Add fresh culture medium or a suitable imaging buffer to the cells. Image immediately using a fluorescence microscope with appropriate filter sets (e.g., excitation around 488 nm, emission around 520 nm). Lipid droplets will appear as bright green fluorescent puncta.



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Experimental workflow for staining lipid droplets in live cells.

Applications in Research and Drug Development

Fluorescent Imaging Agent

The primary application of **Pyrromethene 546** in life sciences is as a fluorescent stain. Its specificity for neutral lipids makes it an indispensable tool for studying cellular processes involving lipid metabolism, such as steatosis, lipid storage diseases, and the dynamics of lipid droplets in response to various stimuli. In drug development, it can be used in high-content screening assays to assess the effects of compounds on lipid accumulation or mobilization.

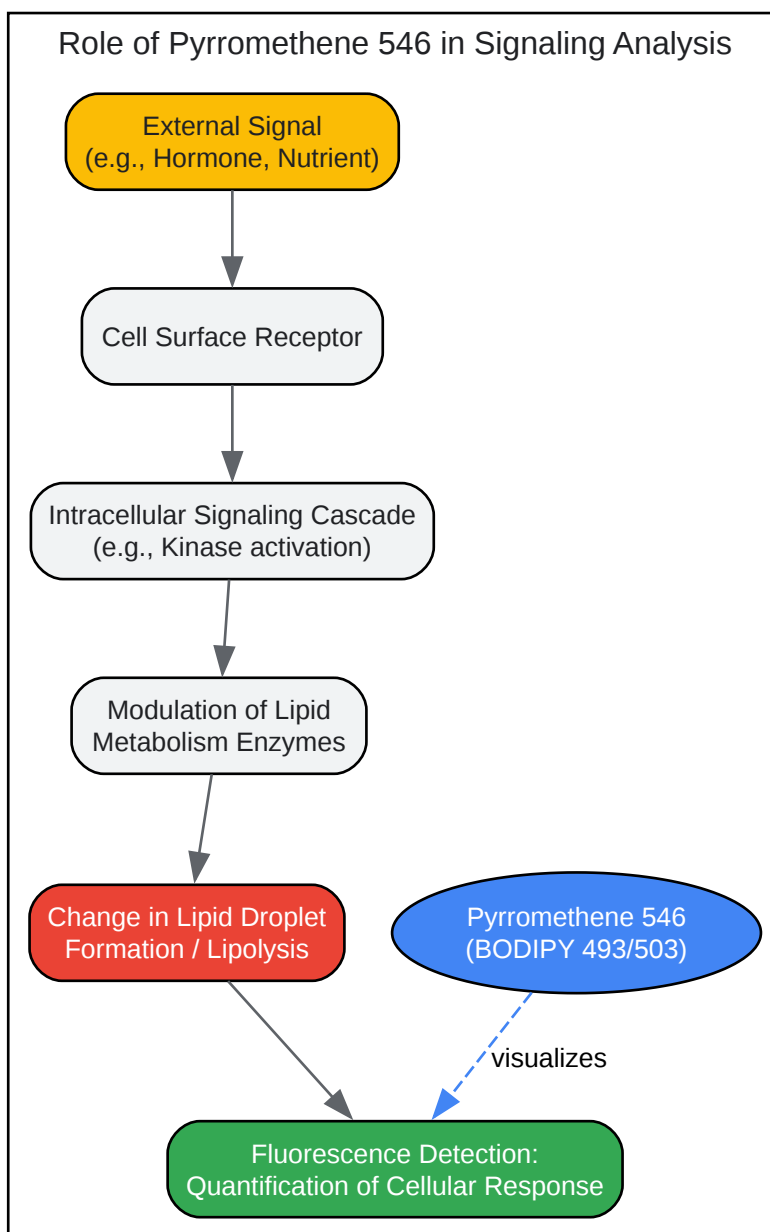
Laser Dye

Pyrromethene 546 is a highly efficient and photostable laser dye, exhibiting strong laser performance in the green-yellow region of the spectrum. It can be used in both liquid and solid-state dye lasers.

Pump Source	Solvent/Matrix	Lasing Wavelength (Max)	Conversion Efficiency	Reference(s)
Flashlamp	Methanol	542 nm	28.7% (slope)	[3]
Flashlamp	Acrylic Copolymer	546 nm	25.7% (slope)	[3]
N ₂ Laser	p-Dioxane	550 nm	22%	[3]
Argon Ion	NMP/EPH (1/9)	526 nm	5.5%	[3]

Role in Signaling Pathway Analysis

Pyrromethene 546 is not a direct participant in biological signaling cascades. Instead, it serves as a powerful visualization tool to study the downstream consequences of signaling events. Many signaling pathways, such as those involved in metabolic regulation (e.g., insulin signaling) or cellular stress, culminate in changes in lipid metabolism and the formation or breakdown of lipid droplets. By enabling the quantification and visualization of these lipid stores, **Pyrromethene 546** allows researchers to indirectly probe the activity of these pathways.



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Pyrromethene 546 as a tool for studying signaling outcomes.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Synthesis, structure and spectroscopic properties of BODIPY dyes incorporating the pentafluorosulfanylphenyl group - New Journal of Chemistry (RSC Publishing)
DOI:10.1039/D3NJ00633F [pubs.rsc.org]
- 3. researchgate.net [researchgate.net]
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